Application Notes and Protocols: Strategic Functionalization of 2-Bromo-4-fluoronicotinic Acid

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Compound of Interest

Compound Name:	*2-Bromo-4-fluoronicotinic acid*
CAS No.:	*1060809-35-9*
Cat. No.:	*B1529918*

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Abstract

2-Bromo-4-fluoronicotinic acid is a pivotal building block in contemporary medicinal chemistry and materials science. Its unique trifunctional nature—a carboxylic acid, a reactive bromine atom at the 2-position, and an activated fluorine atom at the 4-position—offers a versatile platform for the synthesis of complex, highly substituted pyridine derivatives. This guide provides a comprehensive overview of the strategic functionalization of the pyridine ring of **2-Bromo-4-fluoronicotinic acid**. We will explore key synthetic transformations including palladium-catalyzed cross-coupling reactions and nucleophilic aromatic substitution (SNAr), alongside modifications of the carboxylic acid moiety. This document is intended for researchers, scientists, and professionals in drug development, offering detailed protocols and the underlying chemical principles to facilitate the rational design and synthesis of novel molecular entities.

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Introduction: The Strategic Importance of 2-Bromo-4-fluoronicotinic Acid

The pyridine scaffold is a ubiquitous motif in pharmaceuticals and functional materials. The strategic placement of functional groups on this heterocyclic core is paramount for modulating physicochemical properties, biological activity, and material characteristics. **2-Bromo-4-fluoronicotinic acid** (CAS: 1060809-35-9) has emerged as a highly valuable starting material due to its distinct reactivity at three key positions.[1] The bromine atom at the C2 position serves as a versatile handle for palladium-catalyzed cross-coupling reactions, enabling the formation of carbon-carbon and carbon-heteroatom bonds.[2][3] The fluorine atom at the C4 position is activated towards nucleophilic aromatic substitution (SNAr), a consequence of the electron-withdrawing nature of the pyridine nitrogen.[4][5] Finally, the carboxylic acid at the C3 position provides a site for amide bond formation, esterification, or other derivatizations, further expanding the accessible chemical space.[6][7]

This application note will detail reliable protocols for the selective functionalization of the pyridine ring, providing the rationale behind the choice of reagents and reaction conditions.

Functionalization of the Pyridine Ring: A Multi-faceted Approach

The strategic diversification of the **2-Bromo-4-fluoronicotinic acid** core can be systematically approached by targeting the C2, C4, and C3 positions. The following sections will detail the primary methodologies for these transformations.

Palladium-Catalyzed Cross-Coupling Reactions at the C2-Position (Br)

The carbon-bromine bond at the C2 position is amenable to a variety of palladium-catalyzed cross-coupling reactions, allowing for the introduction of aryl, heteroaryl, alkyl, and alkynyl groups.

The Suzuki-Miyaura coupling is a robust method for the formation of biaryl and heteroaryl-aryl structures.[8][9] The reaction couples the organohalide (**2-Bromo-4-fluoronicotinic acid**) with

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an organoboron species, typically a boronic acid or ester, in the presence of a palladium catalyst and a base.[10]

Causality Behind Experimental Choices:

- Catalyst: A palladium(0) species is the active catalyst. This is often generated in situ from a palladium(II) precatalyst like $Pd(OAc)_2$ or $PdCl_2(PPh_3)_2$. The choice of phosphine ligand is critical and can influence reaction efficiency. Sterically hindered and electron-rich ligands often promote the reaction.
- Base: A base is required to activate the organoboron species, facilitating the transmetalation step.[10] Common bases include carbonates (Na_2CO_3, K_2CO_3, Cs_2CO_3) and phosphates (K_3PO_4).
- Solvent: A mixture of an organic solvent (e.g., dioxane, toluene, or DMF) and water is frequently used to dissolve both the organic and inorganic reagents.

Experimental Protocol: Suzuki-Miyaura Coupling

- To a reaction vessel, add **2-Bromo-4-fluoronicotinic acid** (1.0 equiv.), the desired boronic acid (1.1-1.5 equiv.), palladium catalyst (e.g., $Pd(PPh_3)_4$, 2-5 mol%), and a base (e.g., K_2CO_3, 2.0-3.0 equiv.).
- Evacuate and backfill the vessel with an inert gas (e.g., argon or nitrogen) three times.
- Add a degassed solvent mixture (e.g., dioxane/water 4:1).
- Heat the reaction mixture to 80-100 °C and monitor by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature.
- Dilute with water and an organic solvent (e.g., ethyl acetate).
- Separate the organic layer, wash with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography or recrystallization.

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The Sonogashira coupling is an efficient method for the formation of a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.[11][12] This reaction is typically catalyzed by a palladium complex and a copper(I) co-catalyst in the presence of an amine base.[13]

Causality Behind Experimental Choices:

- Catalysts: A palladium(0) catalyst, such as $Pd(PPh_3)_4$ or generated in situ from $PdCl_2(PPh_3)_2$, is used in conjunction with a copper(I) salt (e.g., CuI) which facilitates the formation of a copper acetylide intermediate.[14]
- Base: An amine base, such as triethylamine (Et_3N) or diisopropylethylamine (DIPEA), serves as both the base and often as a solvent or co-solvent.[12] It deprotonates the terminal alkyne and neutralizes the hydrogen halide formed during the reaction.

Experimental Protocol: Sonogashira Coupling

- To a dry Schlenk flask, add **2-Bromo-4-fluoronicotinic acid** (1.0 equiv.), the palladium catalyst (e.g., $PdCl_2(PPh_3)_2$, 2-5 mol%), and copper(I) iodide (CuI, 4-10 mol%).[13]
- Evacuate and backfill the flask with an inert gas (e.g., argon) three times.
- Add an anhydrous and degassed solvent (e.g., THF or DMF) and an amine base (e.g., Et_3N). [13]
- Add the terminal alkyne (1.1-1.2 equiv.) dropwise.
- Stir the reaction at room temperature or with gentle heating, monitoring its progress by TLC or LC-MS.
- Upon completion, filter the reaction mixture through a pad of celite to remove the catalyst.
- Concentrate the filtrate and purify the residue by flash column chromatography.

The Buchwald-Hartwig amination is a powerful palladium-catalyzed cross-coupling reaction for the formation of carbon-nitrogen bonds between aryl halides and amines.[15] This reaction has broad substrate scope and functional group tolerance.[16][17]

Causality Behind Experimental Choices:

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- Catalyst System: The choice of palladium precursor and phosphine ligand is crucial. Systems like $Pd_2(dba)_3$ with a bulky, electron-rich phosphine ligand (e.g., BINAP) are often effective.[18]
- Base: A strong, non-nucleophilic base is required. Sodium tert-butoxide (NaOtBu) is commonly used.
- Solvent: Anhydrous, aprotic solvents like toluene or dioxane are typically employed.

Experimental Protocol: Buchwald-Hartwig Amination

- In a glovebox or under an inert atmosphere, charge a reaction vessel with the palladium precatalyst (e.g., $Pd_2(dba)_3$, 1-2 mol%), the phosphine ligand (e.g., BINAP, 2-4 mol%), and the base (e.g., NaOtBu, 1.2-1.5 equiv.).
- Add **2-Bromo-4-fluoronicotinic acid** (1.0 equiv.) and the amine (1.1-1.2 equiv.).
- Add an anhydrous, degassed solvent (e.g., toluene).
- Seal the vessel and heat the reaction mixture to 80-110 °C.
- Monitor the reaction by LC-MS.
- Upon completion, cool to room temperature and quench with water.
- Extract the product with an organic solvent, wash the combined organic layers with brine, dry over Na_2SO_4, and concentrate.
- Purify the crude product by chromatography.

Nucleophilic Aromatic Substitution (SNAr) at the C4-Position (F)

The fluorine atom at the C4 position of the pyridine ring is activated towards nucleophilic attack due to the electron-withdrawing effect of the ring nitrogen.[4] This allows for the displacement of the fluoride ion by a variety of nucleophiles. The stability of the intermediate Meisenheimer complex, which can delocalize the negative charge onto the electronegative nitrogen atom, is a

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key factor driving this reaction at the C2 and C4 positions.[4][19] In nucleophilic aromatic substitution on halopyridines, the reactivity of the halogens generally follows the order F > Cl > Br > I, making the C4-F bond the most susceptible to substitution.[4][5]

Causality Behind Experimental Choices:

- Nucleophile: A wide range of nucleophiles can be employed, including alkoxides, thiolates, and amines.
- Solvent: Polar aprotic solvents like DMSO, DMF, or NMP are often used to dissolve the reagents and facilitate the reaction.
- Base: A base may be required to deprotonate the nucleophile, generating a more potent anionic species.

Experimental Protocol: Nucleophilic Aromatic Substitution with an Amine

- Dissolve **2-Bromo-4-fluoronicotinic acid** (1.0 equiv.) in a polar aprotic solvent (e.g., DMSO).
- Add the amine nucleophile (1.5-2.0 equiv.) and a base (e.g., K_2CO_3 or DIPEA, 2.0-3.0 equiv.).
- Heat the reaction mixture to 80-120 °C.
- Monitor the reaction progress by LC-MS.
- Once the starting material is consumed, cool the reaction to room temperature.
- Pour the reaction mixture into water and adjust the pH to precipitate the product or extract with an organic solvent.
- Collect the solid by filtration or separate the organic layer, dry, and concentrate.
- Purify the product by recrystallization or column chromatography.

Modification of the Carboxylic Acid Group

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The carboxylic acid at the C3 position offers another avenue for diversification. Standard transformations include esterification and amidation.[6][7]

Esterification

Esterification can be achieved under acidic conditions (e.g., Fischer esterification with an alcohol and a catalytic amount of strong acid) or by conversion to an acid chloride followed by reaction with an alcohol.[20][21]

Experimental Protocol: Esterification via Acid Chloride

- To a stirred solution of **2-Bromo-4-fluoronicotinic acid** (1.0 equiv.) in an inert solvent (e.g., DCM), add a catalytic amount of DMF.[22]
- Slowly add thionyl chloride ($SOCl_2$) or oxalyl chloride (2.0-3.0 equiv.) at 0 °C.[22]
- Allow the reaction to warm to room temperature and stir until the evolution of gas ceases.
- Remove the excess reagent and solvent under reduced pressure.
- Dissolve the crude acid chloride in an anhydrous solvent (e.g., THF or DCM).
- Add the desired alcohol (1.0-1.2 equiv.) and a non-nucleophilic base (e.g., triethylamine or pyridine, 1.1-1.5 equiv.).
- Stir at room temperature until the reaction is complete (monitor by TLC).
- Quench the reaction with water and extract with an organic solvent.
- Wash the organic layer with saturated $NaHCO_3$ solution and brine, dry over Na_2SO_4, and concentrate.
- Purify the ester by column chromatography.

Amide Formation

Amide bond formation is a cornerstone of medicinal chemistry. This can be accomplished by activating the carboxylic acid with a coupling reagent or by converting it to an acid chloride.[23]

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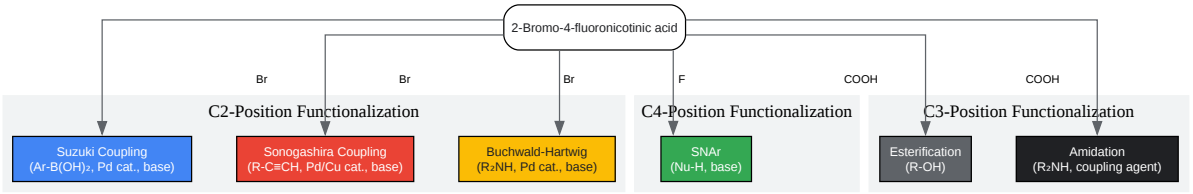
Experimental Protocol: Amide Formation using a Coupling Reagent

- Dissolve **2-Bromo-4-fluoronicotinic acid** (1.0 equiv.), the desired amine (1.0-1.2 equiv.), and a coupling agent (e.g., HATU, HOBt/EDC, 1.1-1.3 equiv.) in an aprotic solvent (e.g., DMF or DCM).
- Add a non-nucleophilic base (e.g., DIPEA, 2.0-3.0 equiv.).
- Stir the reaction mixture at room temperature for several hours to overnight.
- Monitor the reaction by LC-MS.
- Upon completion, dilute with water and extract with an organic solvent.
- Wash the organic layer sequentially with dilute acid (e.g., 1N HCl), saturated $NaHCO_3$, and brine.
- Dry the organic layer over Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the resulting amide by flash chromatography or recrystallization.

Visualization of Synthetic Pathways

The following diagrams illustrate the key functionalization strategies for **2-Bromo-4-fluoronicotinic acid**.



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Caption: Synthetic pathways for the functionalization of **2-Bromo-4-fluoronicotinic acid**.

Data Summary

The following table summarizes typical reaction conditions for the functionalization of **2-Bromo-4-fluoronicotinic acid**.

Reaction Type	Position	Key Reagents	Catalyst System	Base	Solvent(s)	Temperature
Suzuki-Miyaura Coupling	C2 (Br)	Aryl/heteroaryl boronic acid	$Pd(PPh_3)_4$ or $Pd(OAc)_2$/ligand	K_2CO_3, Cs_2CO_3	Dioxane/Water	80-100 °C
Sonogashira Coupling	C2 (Br)	Terminal alkyne	$PdCl_2(PPh_3)_2$ / CuI	Et_3N, DIPEA	THF, DMF	RT - 60 °C
Buchwald-Hartwig Amination	C2 (Br)	Primary/secondary amine	$Pd_2(dba)_3$ / BINAP	NaOtBu	Toluene, Dioxane	80-110 °C
SNAr	C4 (F)	Amine, alcohol, thiol	-	K_2CO_3, DIPEA	DMSO, DMF	80-120 °C
Esterification	C3 (COOH)	Alcohol	$SOCl_2$ then base	Et_3N, Pyridine	DCM, THF	0 °C to RT
Amidation	C3 (COOH)	Amine	HATU or HOBt/EDC	DIPEA	DMF, DCM	RT

Conclusion

2-Bromo-4-fluoronicotinic acid is a remarkably versatile scaffold for the synthesis of highly functionalized pyridine derivatives. By leveraging the distinct reactivity of its three functional groups, a diverse array of complex molecules can be accessed through well-established synthetic methodologies. The protocols and principles outlined in this guide provide a solid foundation for researchers to explore the vast chemical space accessible from this valuable

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starting material, enabling the development of novel candidates for drug discovery and materials science.

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